

Spectroscopic Characterization of Cyclohexane-1,2-dicarbonitrile

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Compound of Interest

Compound Name: Cyclohexane-1,2-dicarbonitrile

CAS No.: 34112-17-9

Cat. No.: B2489517

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Executive Summary

Cyclohexane-1,2-dicarbonitrile (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

, MW 134.[1]18) is a pivotal intermediate in the synthesis of alicyclic diamines, polyamides, and coordination ligands. For researchers and drug development professionals, the primary analytical challenge lies not in identifying the functional groups, but in rigorously distinguishing between the diastereomers: the cis-isomer (meso, kinetically accessible) and the trans-isomer (chiral, thermodynamically stable).

This guide delineates the spectroscopic signatures (NMR, IR, MS) required to validate stereochemistry, grounded in conformational analysis.

Stereochemical & Conformational Analysis

Understanding the dynamic behavior of the cyclohexane ring is a prerequisite for interpreting the spectroscopic data.

- Trans-isomer (1R,2R / 1S,2S): Exists predominantly in the diequatorial conformation. The diaxial conformer is destabilized by severe 1,3-diaxial interactions and dipole repulsion between the nitrile groups.
 - Implication: The methine protons (H-1 and H-2) occupy axial positions.^[2]
- Cis-isomer (Meso): Exists as a rapidly interconverting equilibrium between two degenerate chair forms.^[2] In each form, one nitrile is axial and the other is equatorial.
 - Implication: The observed NMR signals are a time-averaged weighted average of the axial and equatorial environments.

Spectroscopic Data & Diagnostic Criteria

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for stereochemical assignment.^[2] The distinction rests on the Karplus relationship (coupling constants) and chemical shift anisotropy.

¹H NMR (Proton)

The key diagnostic feature is the splitting pattern of the methine protons (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

-protons to the nitrile group).

Feature	Trans-isomer (Diequatorial CN)	Cis-isomer (Axial/Equatorial CN)
H-1, H-2 Signal	Axial protons	Average (Axial/Equatorial)
Multiplicity	Doublet of doublets (or broad multiplet)	Complex multiplet (higher order)
Coupling ()	Large (Hz)	Small (Hz)
Chemical Shift	Typically Upfield (Shielded)	Typically Downfield (Deshielded)

- Mechanism: In the trans-isomer, the H-1 and H-2 protons are anti-periplanar (180° dihedral angle). According to the Karplus equation, this geometry maximizes orbital overlap, resulting in a large vicinal coupling constant (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

Hz). In the cis-isomer, the dihedral angle averages to ~60°, yielding a significantly smaller coupling constant.

C NMR (Carbon)

Carbon shifts are sensitive to the steric compression of the substituents (

-gauche effect).

Carbon Environment	Trans-isomer (, ppm)	Cis-isomer (, ppm)
Nitrile (-CN)	~124.0 -- 126.0 (Equatorial)	~120.0 -- 122.0 (Ax/Eq Average)
Methine (CH-CN)	~30.0 -- 34.0	~28.0 -- 30.0
Methylene (Ring)	4 distinct signals (C2 symmetry)	4 distinct signals (Plane of symmetry)

- Diagnostic Rule: Equatorial nitrile carbons generally resonate downfield (higher ppm) relative to axial nitrile carbons.[2] The trans-isomer, being diequatorial, will show the most downfield -CN signal.

Infrared Spectroscopy (FT-IR)

While IR is less specific for stereochemistry, it confirms functional group integrity.[2]

- Nitrile Stretch (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

): Sharp, weak-to-medium intensity band at 2235–2245 cm⁻¹.

- Note: Conjugation is absent, so the band remains in the standard aliphatic nitrile range.

- Fingerprint Region: The trans-isomer (often crystalline solid) typically yields a sharper, more defined fingerprint spectrum compared to the cis-isomer (often liquid or low-melting solid) due to lattice energy effects.^[2]

Mass Spectrometry (MS)

Fragmentation patterns are driven by the stability of the elimination products.

- Molecular Ion (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

): m/z 134 (Often weak).

- Base Peak / Diagnostic Fragments:

- m/z 107 (

): Loss of HCN. This is a primary fragmentation pathway for cyclic nitriles.

- m/z 54: Retro-Diel-Alder fragmentation. The cyclohexane ring can cleave to generate acrylonitrile and butadiene derivatives, though this is more prominent in cyclohexenes.

- m/z 41 (

): Typical hydrocarbon background for cyclohexane rings.

Experimental Workflow: Synthesis & Isolation

The following protocol outlines the generation of the dicyanonitrile from cyclohexene, a standard route requiring rigorous separation of isomers.

Step-by-Step Methodology

- Precursor Synthesis: Bromination of cyclohexene to yield trans-1,2-dibromocyclohexane.^[3]

- Protocol: Add

dropwise to cyclohexene in

at -5°C. Isolate the trans-dibromide (solid, mp ~100°C).

- Cyanation (The Critical Step): Nucleophilic substitution with Cyanide (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

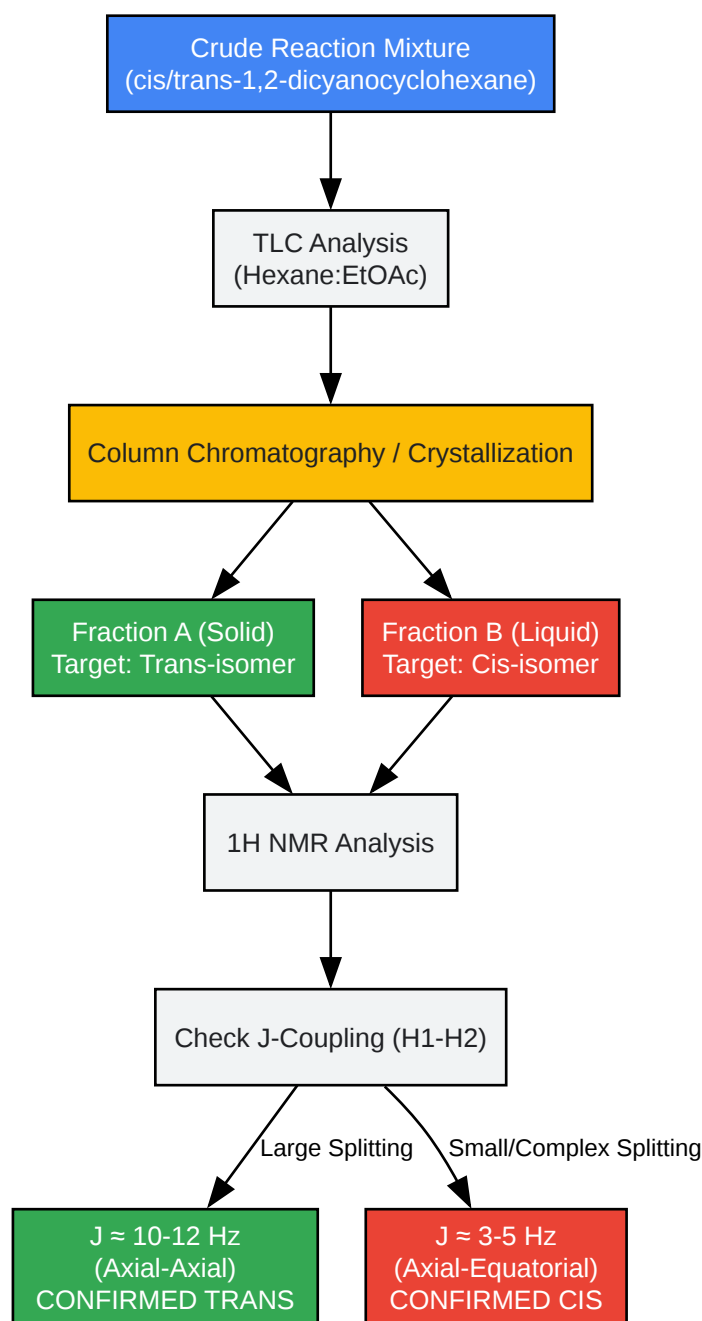
).

- Reagents: NaCN or KCN in DMSO or DMF (Polar Aprotic solvent is essential).[2]
- Conditions: Heating at 60–80°C.
- Stereochemistry: Direct

displacement of a secondary halide is sluggish and prone to elimination. Often, a mixture of cis and trans is obtained due to partial elimination-addition mechanisms or thermodynamic equilibration.

- Purification & Separation:
 - Fractional Crystallization: The trans-dicarbonitrile is typically a solid (mp ~98–100°C), while the cis-isomer is a liquid or low-melting solid. Cooling an ethanolic solution often precipitates the trans isomer.
 - Column Chromatography: Silica gel phase. Eluent: Hexane/Ethyl Acetate gradient. The less polar trans-isomer (diequatorial) usually elutes second? Correction: In cyclohexane systems, the diequatorial isomer is often more polar than expected due to dipole vectors, but axial/equatorial differences allow separation.

Visualization: Stereochemical Validation Workflow



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Caption: Logical workflow for the isolation and spectroscopic validation of 1,2-dicyanocyclohexane isomers.

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